

# Safety data sheet and handling precautions for Hexanoylglycine-d11

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## Compound of Interest

Compound Name: *Hexanoylglycine-d11*

Cat. No.: *B12420014*

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## Technical Guide: Safety and Handling of Hexanoylglycine-d11

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research and development applications. A specific Safety Data Sheet (SDS) for **Hexanoylglycine-d11** is not readily available. The information presented here is compiled from the SDS of the non-deuterated form, Hexanoylglycine, and general laboratory safety guidelines. It is imperative to handle this compound with caution and to perform a thorough risk assessment before use. This guide should be used as a supplement to, and not a replacement for, established laboratory safety protocols and the professional judgment of trained personnel.

## Introduction

**Hexanoylglycine-d11** is a deuterated stable isotope-labeled analog of Hexanoylglycine. Hexanoylglycine is an N-acylglycine that plays a role as a metabolite.<sup>[1][2]</sup> It is found in urine and is associated with certain inborn errors of metabolism, such as Medium-Chain Acyl-CoA Dehydrogenase (MCAD) deficiency.<sup>[3][4]</sup> Its deuterated form, **Hexanoylglycine-d11**, is a valuable tool in metabolic research, particularly in mass spectrometry-based applications for diagnostic screening and pharmacokinetic studies. This guide provides a comprehensive overview of the safety data and handling precautions for **Hexanoylglycine-d11** to ensure its safe use in a laboratory setting.

# Hazard Identification and Classification

Based on the available data for Hexanoylglycine, the primary hazards are skin and eye irritation.[\[1\]](#) While specific toxicity data for the deuterated form is unavailable, it is prudent to assume it presents similar hazards.

GHS Hazard Classification (for Hexanoylglycine):

- Skin Irritation: Category 2[\[1\]](#)[\[5\]](#)
- Eye Irritation: Category 2A[\[1\]](#)[\[5\]](#)

GHS Pictograms:



Signal Word: Warning[\[1\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[5\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[5\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[5\]](#)
- P332+P313: If skin irritation occurs: Get medical advice/attention.[\[5\]](#)
- P337+P317: If eye irritation persists: Get medical advice/attention.

## Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **Hexanoylglycine-d11** and its non-deuterated analog.

Property	Hexanoylglycine-d11	Hexanoylglycine
Molecular Formula	C <sub>8</sub> D <sub>11</sub> H <sub>4</sub> NO <sub>3</sub> <a href="#">[6]</a>	C <sub>8</sub> H <sub>15</sub> NO <sub>3</sub> <a href="#">[1]</a>
Molecular Weight	184.28 g/mol <a href="#">[6]</a> <a href="#">[7]</a>	173.21 g/mol <a href="#">[1]</a>
Appearance	Solid (assumed)	Crystalline solid <a href="#">[8]</a>
Purity	≥98% (typical) <a href="#">[9]</a>	≥95% (typical) <a href="#">[8]</a>
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (DMF). <a href="#">[8]</a>	Soluble in ethanol (~50 mg/ml), DMSO (~30 mg/ml), and DMF (~50 mg/ml). Soluble in PBS (pH 7.2) at approximately 5 mg/ml. <a href="#">[8]</a>
Storage	-20°C <a href="#">[8]</a>	-20°C <a href="#">[8]</a>

## Handling and Storage

Given that **Hexanoylglycine-d11** is typically supplied as a solid or powder, appropriate precautions must be taken to avoid dust inhalation and skin/eye contact.

### Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: Laboratory coat.

### Engineering Controls:

- Work in a well-ventilated area. For procedures that may generate dust, a chemical fume hood or a ventilated balance enclosure should be used.

**General Handling Precautions:**

- Avoid breathing dust.
- Avoid contact with eyes, skin, and clothing.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.
- For research use only. Not for human or veterinary use.[\[8\]](#)

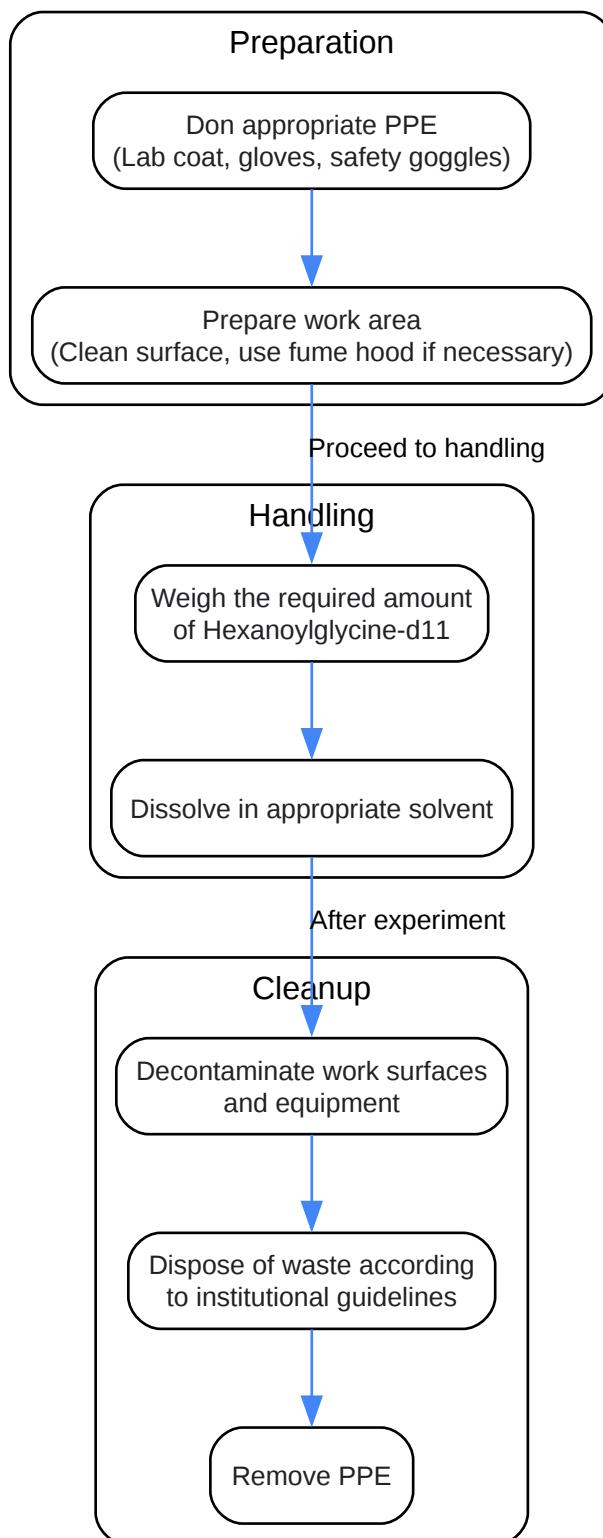
**Storage:**

- Store at -20°C in a dry, well-ventilated place.[\[8\]](#)
- Keep container tightly closed.

## **Experimental Protocols and Workflows**

### **General Workflow for Handling Hexanoylglycine-d11 Powder**

The following diagram illustrates a safe workflow for handling powdered **Hexanoylglycine-d11** in a laboratory setting.

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Caption: General laboratory workflow for safely handling powdered chemicals.

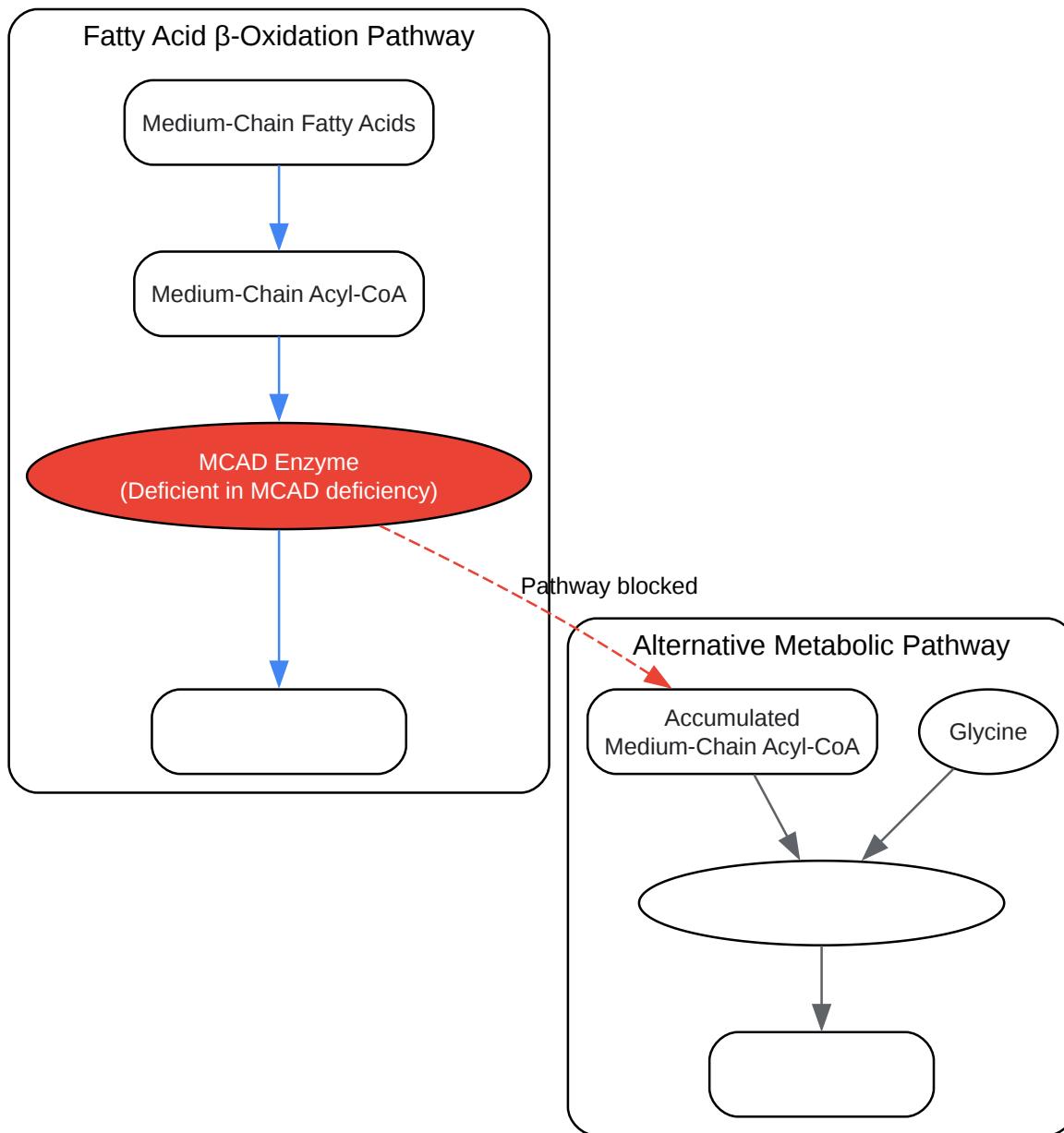
## Preparation of a Stock Solution

- Preparation: Put on all required personal protective equipment. Prepare the work area, preferably within a chemical fume hood, by laying down absorbent bench paper.
- Weighing: Tare a clean, dry vial on an analytical balance. Carefully transfer the desired amount of **Hexanoylglycine-d11** powder to the vial using a clean spatula. Record the exact weight.
- Dissolution: Add the appropriate volume of solvent (e.g., ethanol, DMSO, DMF) to the vial to achieve the desired stock concentration. Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.
- Storage: Label the vial clearly with the compound name, concentration, solvent, and date of preparation. Store the stock solution at -20°C.

## Biological Context and Signaling Pathway

Hexanoylglycine is a metabolite in the fatty acid  $\beta$ -oxidation pathway. Its accumulation is a key diagnostic marker for Medium-Chain Acyl-CoA Dehydrogenase (MCAD) deficiency, an inherited metabolic disorder.<sup>[3][4]</sup> In individuals with MCAD deficiency, the enzyme responsible for the dehydrogenation of medium-chain fatty acids is defective. This leads to the accumulation of medium-chain acyl-CoAs, which are then alternatively metabolized, in part through conjugation with glycine to form acylglycines like Hexanoylglycine, which are then excreted in the urine.

The following diagram illustrates the simplified metabolic pathway leading to the formation of Hexanoylglycine.



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Caption: Simplified metabolic pathway showing the formation of Hexanoylglycine in MCAD deficiency.

## First Aid Measures

- In case of skin contact: Immediately wash with plenty of soap and water. If skin irritation occurs, seek medical attention.

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.

This technical guide provides a starting point for the safe handling and use of **Hexanoylglycine-d11**. Researchers should always consult with their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all applicable regulations.

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